

physical properties of (-)-Bornyl chloride enantiomers

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Compound of Interest

Compound Name: (-)-Bornyl chloride

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An In-depth Technical Guide to the Physical Properties of **(-)-Bornyl Chloride** Enantiomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical properties of the enantiomers of Bornyl chloride, with a focus on **(-)-Bornyl chloride**. Enantiomers are stereoisomers that are non-superimposable mirror images of each other. A critical concept in stereochemistry is that enantiomers exhibit identical physical properties, such as melting point, boiling point, and solubility, in an achiral environment.^{[1][2]} Their only distinguishing physical characteristic is their interaction with plane-polarized light, known as optical activity, where they rotate the light in equal but opposite directions.^{[2][3]}

Core Physical Properties

(-)-Bornyl chloride and its enantiomer, (+)-Bornyl chloride, are bicyclic monoterpenoid chlorides. Their physical properties are crucial for their identification, purification, and application in various fields, including as a chemical intermediate in synthesis.^[4]

Data Presentation

The quantitative physical properties of Bornyl chloride enantiomers are summarized in the tables below.

Table 1: General and Calculated Physical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ Cl	[4] [5] [6]
Molecular Weight	172.69 g/mol	[4] [5] [7] [8]
IUPAC Name ((-)-enantiomer)	(1S,2R,4S)-2-chloro-1,7,7-trimethylbicyclo[2.2.1]heptane	[5] [8]
IUPAC Name ((+)-enantiomer)	(1R,2S,4R)-2-chloro-1,7,7-trimethylbicyclo[2.2.1]heptane	[4]
CAS Number ((-)-enantiomer)	33602-15-2	[5] [8]
CAS Number ((+)-enantiomer)	30462-53-4	[4]
CAS Number (racemic)	464-41-5	[7] [9]
Density	1.01 g/cm ³	[6]
XLogP3	4	[5] [6]
Hydrogen Bond Donor Count	0	[5] [6]
Hydrogen Bond Acceptor Count	0	[6]
Rotatable Bond Count	0	[6]

Table 2: Experimentally Determined Physical Properties

Property	(-)-Bornyl chloride	(+)-Bornyl chloride	Source
Appearance	Colorless, crystalline solid with a camphor-like odor	Colorless, crystalline solid with a camphor-like odor	[4][7]
Melting Point	132 °C	132 °C	[7]
Boiling Point	207-208 °C	207-208 °C	[7]
Specific Rotation $[\alpha]$	Levorotatory (-)	Dextrorotatory (+)	[8]
Solubility	Practically insoluble in water; soluble in alcohol and ether.	Practically insoluble in water; soluble in alcohol and ether.	[7]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **(-)-Bornyl chloride** are provided below. The same protocols are applicable for its (+)-enantiomer.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.[10]

Methodology: Capillary Method using a Mel-Temp Apparatus

- Sample Preparation: A small amount of dry, powdered **(-)-Bornyl chloride** is placed in a capillary tube, which is then tapped to ensure the sample is packed at the bottom.[11]
- Apparatus Setup: The capillary tube is inserted into a calibrated melting point apparatus, such as a Mel-Temp.[10][11]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point of 132°C.[12] The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[10][12]
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded

as the melting point range.[10] For a pure compound, this range should be narrow (0.5-1.0°C).[10]

Boiling Point Determination

The boiling point is determined for liquid samples; however, as Bornyl chloride is a solid at room temperature, this measurement is less common for routine identification but is a key physical constant.

Methodology: Thiele Tube Method

- Sample Preparation: A small amount of **(-)-Bornyl chloride** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the sample.[13]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.[13][14]
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[13][14]
- Observation: As the sample heats up, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed, indicating the sample has reached its boiling point. The heat is then removed. The temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point.[13][14]

Specific Rotation Determination

Optical activity is the definitive property to distinguish between enantiomers.

Methodology: Polarimetry

- Solution Preparation: A precisely weighed sample of **(-)-Bornyl chloride** is dissolved in a specific volume of a suitable achiral solvent (e.g., ethanol or chloroform) to a known concentration (c, in g/mL).
- Polarimeter Setup: A polarimeter is calibrated using a blank (the pure solvent).

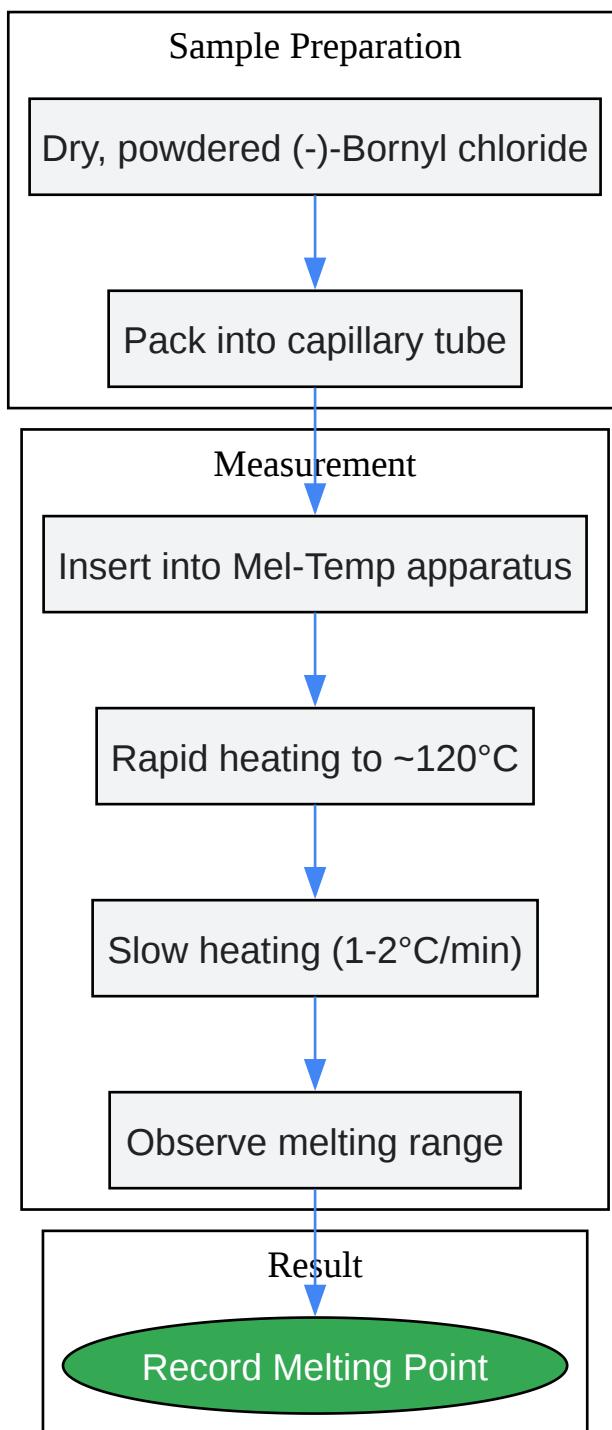
- **Measurement:** The prepared solution is placed in a polarimeter cell of a known path length (l , in decimeters). The angle of rotation (α) of plane-polarized light by the solution is measured at a specific temperature (T) and wavelength (λ , typically the sodium D-line at 589 nm).
- **Calculation:** The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha]_T\lambda = \alpha / (l * c)$

For **(-)-Bornyl chloride**, the value will be negative, while for **(+)-Bornyl chloride**, it will be positive with the same magnitude.

Mandatory Visualizations

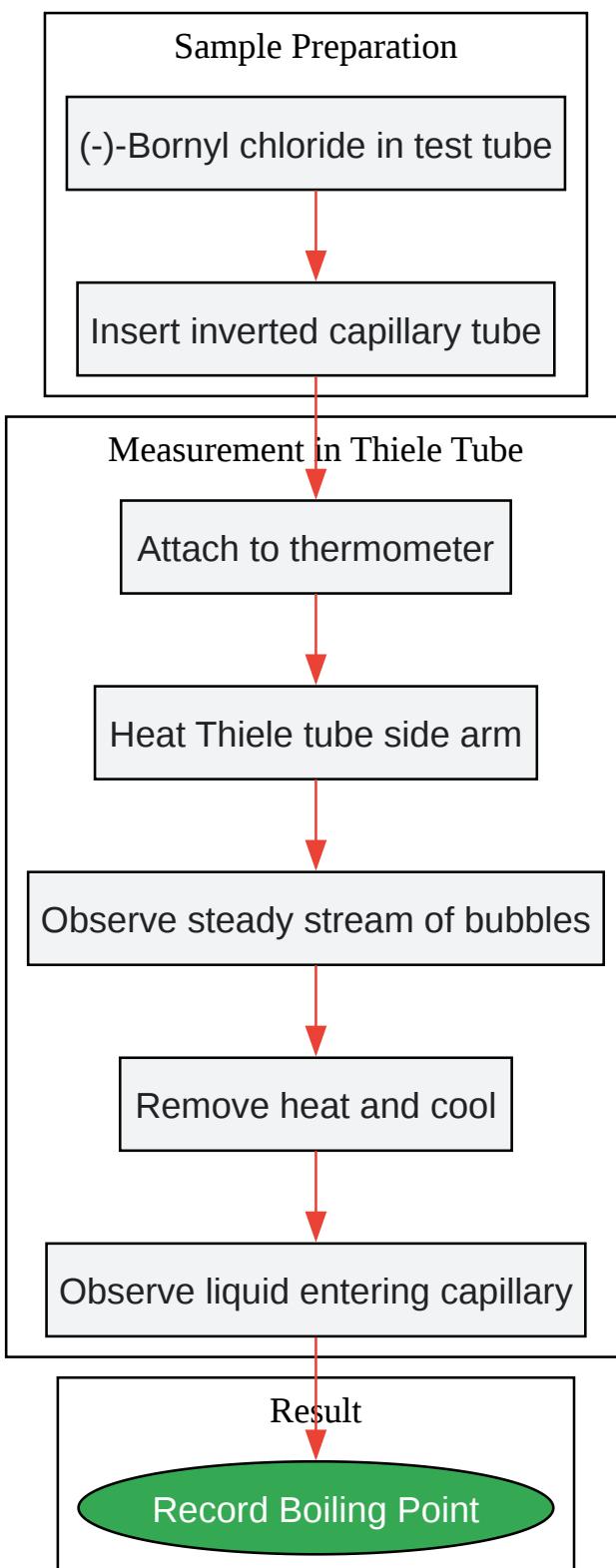
Experimental Workflow Diagrams

The following diagrams illustrate the logical flow of the experimental protocols described above.

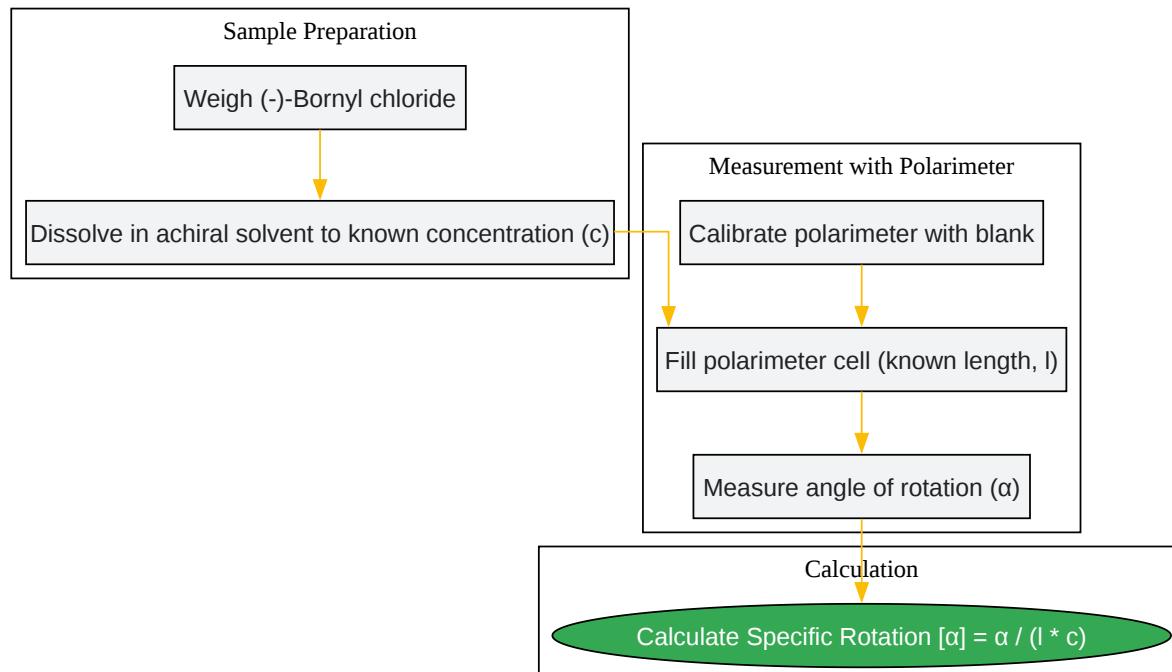


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Caption: Workflow for Melting Point Determination.

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Caption: Workflow for Boiling Point Determination.

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Caption: Workflow for Specific Rotation Determination.

Signaling Pathways

It is important to note that as a small organic molecule, **(-)-Bornyl chloride** is not known to be directly involved in biological signaling pathways in the way that endogenous ligands or drugs that target specific receptors are. Its primary relevance in a pharmaceutical context is as a chiral building block or intermediate in the synthesis of more complex, biologically active molecules. Therefore, a diagram of a signaling pathway directly involving **(-)-Bornyl chloride** would not be appropriate. The chirality of this precursor can be critical in determining the stereochemistry and, consequently, the biological activity and signaling pathway engagement of the final drug product.

Conclusion

The physical properties of **(-)-Bornyl chloride** are well-defined, with its optical activity being the key feature that distinguishes it from its enantiomer. The experimental protocols provided herein offer standardized methods for the verification of these properties, which is essential for quality control in research and drug development. The provided workflows offer a clear visual guide to these experimental processes.

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